

Personal protective equipment for handling O-Phenolsulfonic acid

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Compound of Interest

Compound Name: O-Phenolsulfonic acid

Cat. No.: B3427649

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Essential Safety and Handling Guide for O-Phenolsulfonic Acid

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **O-Phenolsulfonic acid**. Adherence to these procedures is vital for ensuring personal safety and proper disposal.

O-Phenolsulfonic acid is a corrosive substance that can cause severe skin burns and eye damage.^{[1][2][3]} It is also moderately toxic if ingested. The material appears as a yellowish liquid that may turn brown upon exposure to air.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial to minimize exposure and ensure safety. The following table summarizes the recommended protective equipment when handling **O-Phenolsulfonic acid**.

PPE Category	Type	Specifications
Hand Protection	Gloves	Full Contact: Viton® (0.70 mm thickness, >480 min breakthrough time) Splash Contact: Nitrile rubber (0.40 mm thickness, >30 min breakthrough time)[1]
Eye/Face Protection	Goggles/Face Shield	Tightly fitting safety goggles or a face shield should be worn. [1][4][5]
Skin and Body Protection	Protective Clothing	Acid-resistant protective clothing, such as a chemical-resistant apron and long-sleeved clothing, is required.[1][4][5]
Respiratory Protection	Respirator	Required when vapors or aerosols are generated. An approved vapor respirator with an ABEK filter is recommended.[1]

Operational Plan: Handling and Storage

Engineering Controls:

- Ensure adequate ventilation in the work area, especially in confined spaces.[5]
- Use a fume hood or other engineering controls to keep airborne concentrations of vapors and mists below exposure limits.[5]

Safe Handling Practices:

- Read and understand the Safety Data Sheet (SDS) before handling.
- Wear the appropriate PPE as specified in the table above.[1][3]

- Avoid contact with skin, eyes, and clothing.[5]
- Do not breathe vapors or mists.[1]
- Wash hands and face thoroughly after handling.[1]
- Immediately change any contaminated clothing.[1]

Storage:

- Store in a tightly closed, corrosive-resistant container with a resistant inner liner.[1][4]
- Store in a locked-up area.[1]
- Keep away from incompatible materials.[5]

Emergency Procedures

In Case of Exposure:

- **Skin Contact:** Immediately remove all contaminated clothing and rinse the skin with water/shower.[1] After rinsing, polyethylene glycol 400 or a mixture of polyethylene glycol 300/ethanol 2:1 can be used. If unavailable, continue washing with plenty of water. Call a physician immediately.[1]
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and immediately call an ophthalmologist.[1]
- **Inhalation:** Move the victim to fresh air and keep them at rest in a position comfortable for breathing. Call a physician.[1]
- **Ingestion:** Rinse mouth. Do NOT induce vomiting. Make the victim drink water (two glasses at most). Call a physician immediately.[1]

In Case of a Spill:

- Evacuate the area.

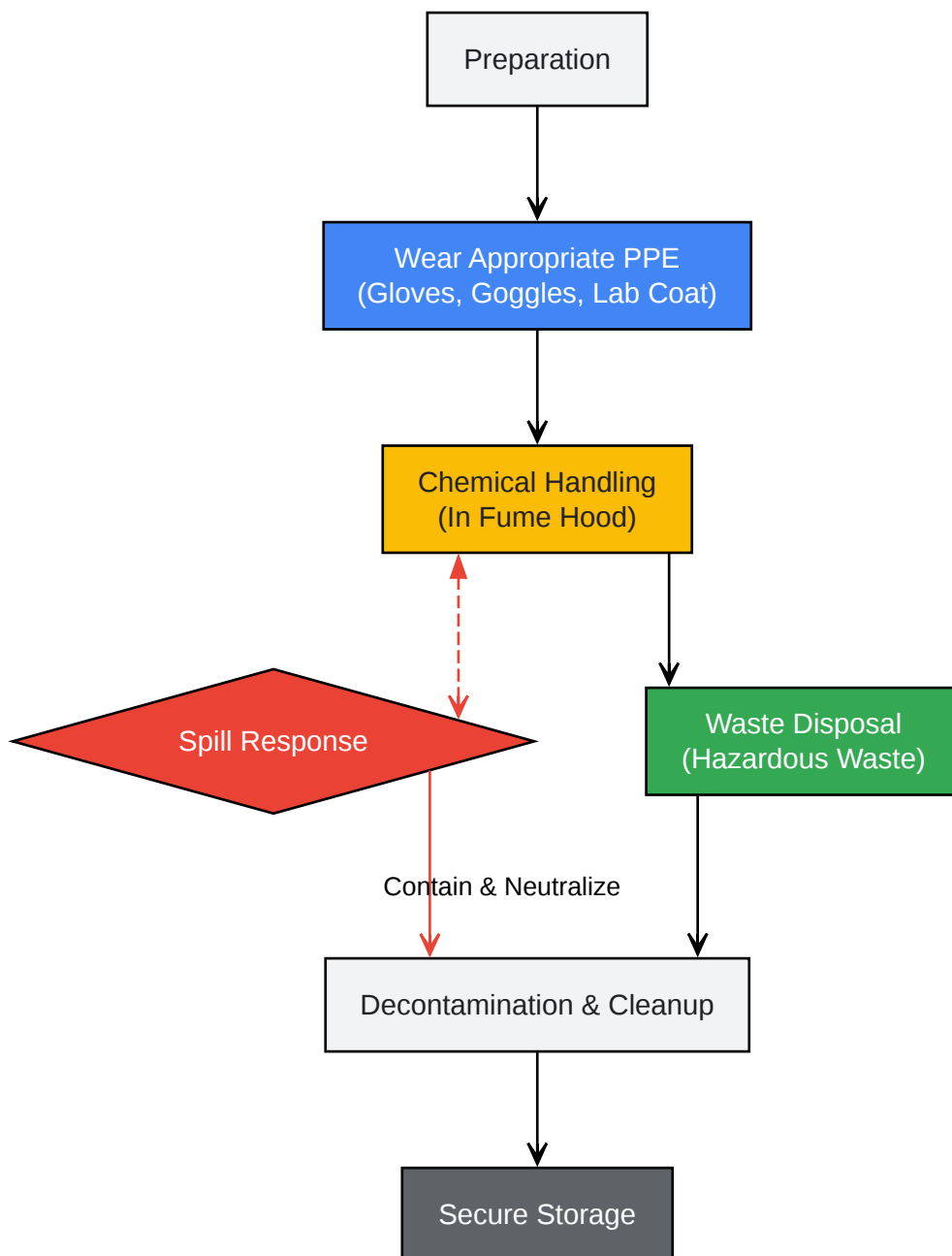
- Wear appropriate PPE, including respiratory protection.
- For small spills, absorb with a non-combustible, absorbent material like sand.
- For large spills, dike the area to contain the spill.[4]
- Collect the spilled material and place it in a suitable container for disposal.
- Clean the affected area thoroughly.

Disposal Plan

O-Phenolsulfonic acid may be classified as a hazardous waste due to its corrosivity (EPA hazardous waste number D002).[4] All waste materials must be disposed of in accordance with federal, state, and local regulations.[4] Do not allow the product to enter drains.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **O-Phenolsulfonic acid**.



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Caption: Workflow for Safe Handling of **O-Phenolsulfonic Acid**.

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